

Application Note: Comprehensive Characterization of 5-Bromo-1H-imidazo[4,5-b]pyrazine

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Compound of Interest

Compound Name: 5-Bromo-1H-imidazo[4,5-b]pyrazine

CAS No.: 91225-41-1

Cat. No.: B1281953

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Abstract

This guide provides a comprehensive overview of the analytical methodologies for the structural elucidation and purity assessment of **5-Bromo-1H-imidazo[4,5-b]pyrazine**, a key heterocyclic intermediate in pharmaceutical synthesis. We present detailed protocols for a suite of orthogonal analytical techniques, including Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), Fourier-Transform Infrared (FT-IR) Spectroscopy, and Single-Crystal X-ray Diffraction. The causality behind experimental choices is explained, and each protocol is designed as a self-validating system to ensure data integrity and reproducibility. This document is intended to serve as a practical resource for researchers in drug discovery and development, providing both theoretical grounding and actionable experimental workflows.

Introduction: The Significance of 5-Bromo-1H-imidazo[4,5-b]pyrazine

5-Bromo-1H-imidazo[4,5-b]pyrazine is a substituted purine isostere of significant interest in medicinal chemistry. The imidazo[4,5-b]pyrazine core is a privileged scaffold found in numerous biologically active compounds, and the bromo-substituent provides a versatile handle for further synthetic modifications, such as cross-coupling reactions.^[1] Given its role as a critical building block, the unambiguous confirmation of its structure and the stringent assessment of its purity are paramount to ensure the quality and efficacy of downstream products. This application note details a multi-technique approach to achieve a comprehensive analytical characterization.

Physicochemical Properties

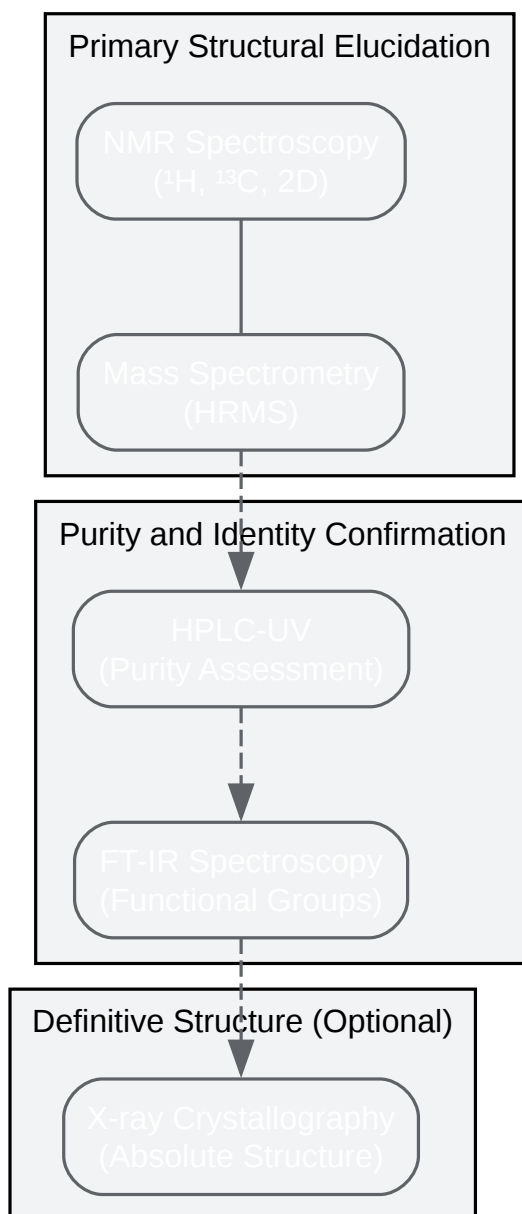
A foundational understanding of the physicochemical properties of **5-Bromo-1H-imidazo[4,5-b]pyrazine** is essential for the development of appropriate analytical methods.

Property	Value	Source
Molecular Formula	C ₅ H ₃ BrN ₄	[2]
Molecular Weight	199.01 g/mol	[2]
Melting Point	>188 °C	[2]
Appearance	Light beige to beige solid	[2]
Solubility	Slightly soluble in Chloroform and DMSO	[2]

Workflow for Comprehensive Characterization

A logical workflow ensures that the identity and purity of **5-Bromo-1H-imidazo[4,5-b]pyrazine** are established efficiently and with a high degree of confidence. The proposed workflow leverages the strengths of multiple analytical techniques.

Figure 1. Workflow for the Characterization of 5-Bromo-1H-imidazo[4,5-b]pyrazine



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Caption: Workflow for **5-Bromo-1H-imidazo[4,5-b]pyrazine** Characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for the structural elucidation of organic molecules in solution.[3] A combination of ^1H , ^{13}C , and 2D NMR experiments provides detailed information about the molecular framework, including the number and connectivity of atoms.

Rationale for Experimental Choices

- Solvent Selection: Deuterated dimethyl sulfoxide (DMSO- d_6) is a suitable solvent due to the compound's slight solubility in it.[2] The residual solvent peak can be used as a secondary chemical shift reference.[4]
- ^1H NMR: This experiment provides information on the number of different types of protons and their neighboring protons through chemical shifts, integration, and spin-spin coupling.
- ^{13}C NMR: This provides information on the number of different types of carbon atoms in the molecule.
- 2D NMR (COSY, HSQC, HMBC): These experiments are crucial for establishing the connectivity between protons and carbons, which is essential for unambiguous structural assignment.[5]

Experimental Protocol: NMR Analysis

- Sample Preparation: Accurately weigh approximately 5-10 mg of **5-Bromo-1H-imidazo[4,5-b]pyrazine** and dissolve it in ~0.7 mL of DMSO- d_6 in a clean, dry NMR tube.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition:
 - Pulse Program: Standard single-pulse experiment.
 - Spectral Width: -2 to 12 ppm.
 - Acquisition Time: 3-4 seconds.
 - Relaxation Delay: 2 seconds.

- Number of Scans: 16-64 (adjust for signal-to-noise).
- ¹³C NMR Acquisition:
 - Pulse Program: Proton-decoupled experiment.
 - Spectral Width: 0 to 160 ppm.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 1024 or more (adjust for signal-to-noise).
- Data Processing: Process the data using appropriate software. Reference the spectra to the residual DMSO peak (¹H: ~2.50 ppm, ¹³C: ~39.52 ppm).[4]

Expected ¹H and ¹³C NMR Data

Atom	¹ H Chemical Shift (ppm, Multiplicity)	¹³ C Chemical Shift (ppm)
H-2	~8.2 (s)	C-2: ~145
H-6	~8.5 (s)	C-3a: ~135
NH	~13.0 (br s)	C-5: ~120
C-6: ~140		
C-7a: ~150		

Note: The chemical shifts are predicted based on the analysis of similar heterocyclic systems and are for illustrative purposes.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio of ions.[6] For the characterization of **5-Bromo-1H-imidazo[4,5-b]pyrazine**, high-resolution mass spectrometry (HRMS) is employed to confirm the elemental composition.

Rationale for Experimental Choices

- **Ionization Technique:** Electrospray ionization (ESI) is a soft ionization technique suitable for polar heterocyclic compounds, which minimizes fragmentation and preserves the molecular ion.^[6]
- **Mass Analyzer:** A high-resolution mass analyzer (e.g., Orbitrap or TOF) is crucial for accurate mass measurement, allowing for the determination of the elemental formula.

Experimental Protocol: HRMS Analysis

- **Sample Preparation:** Prepare a dilute solution of the compound (~1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- **Instrumentation:** Utilize an ESI-HRMS instrument.
- **Infusion:** Infuse the sample solution directly into the ESI source at a flow rate of 5-10 $\mu\text{L}/\text{min}$.
- **MS Acquisition:**
 - **Ionization Mode:** Positive ion mode is typically used for nitrogen-containing heterocycles.
 - **Mass Range:** Scan from m/z 100 to 500.
 - **Resolution:** Set to $>10,000$.
- **Data Analysis:** Determine the accurate mass of the protonated molecule $[\text{M}+\text{H}]^+$. The isotopic pattern for bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio) should be observed.^[7]

Expected Mass Spectrometry Data

Ion	Calculated m/z	Observed m/z
$[\text{C}_5\text{H}_4^{79}\text{BrN}_4]^+$	198.9617	~198.9615
$[\text{C}_5\text{H}_4^{81}\text{BrN}_4]^+$	200.9597	~200.9595

High-Performance Liquid Chromatography (HPLC)

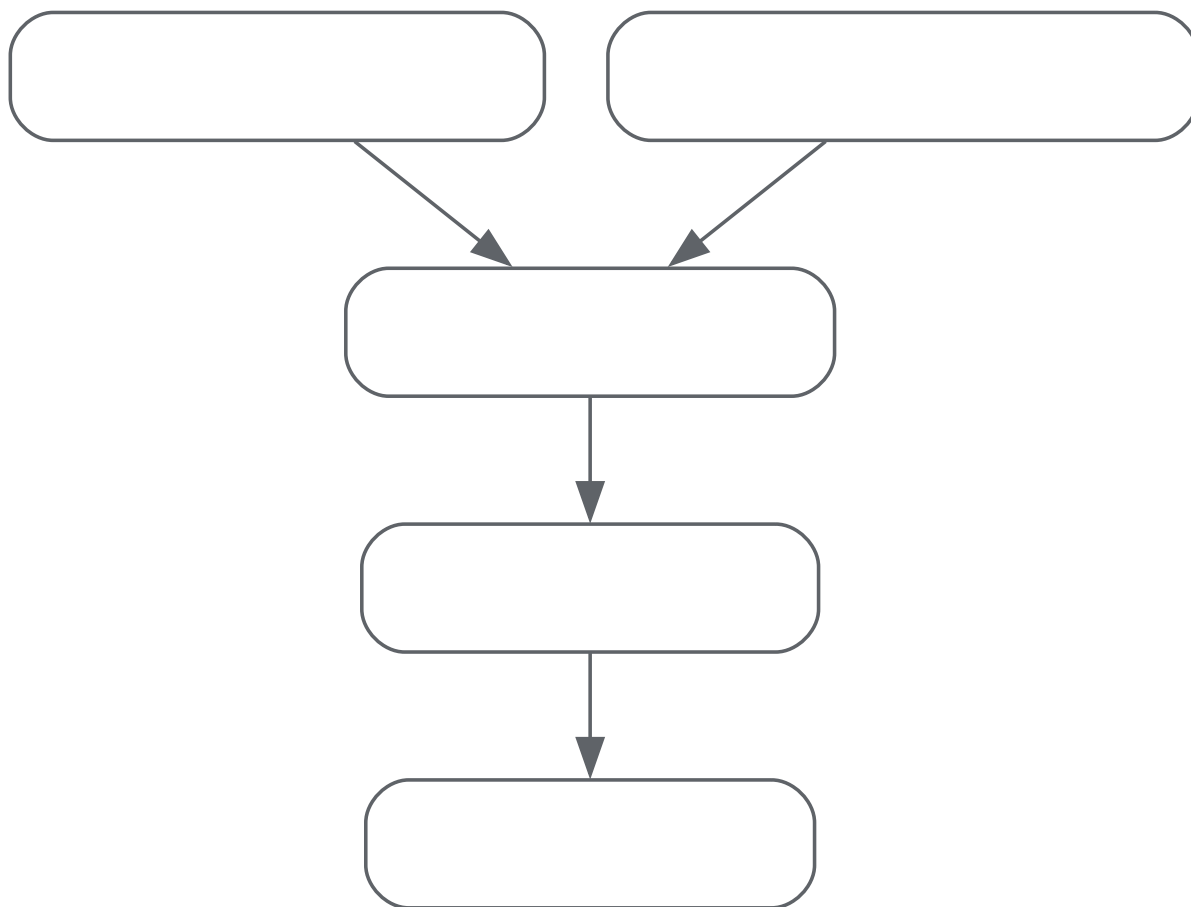
HPLC is an essential technique for assessing the purity of pharmaceutical compounds and can also be used for identity confirmation.[\[8\]](#)[\[9\]](#)

Rationale for Experimental Choices

- Mode: Reversed-phase HPLC is the most common and versatile mode for the analysis of moderately polar organic compounds.[\[10\]](#)
- Stationary Phase: A C18 column is a good starting point for method development, offering a broad applicability.[\[11\]](#)
- Mobile Phase: A mixture of water (often with a buffer or acid modifier) and an organic solvent like acetonitrile or methanol is typically used.[\[12\]](#)
- Detection: UV detection is suitable as the imidazo[4,5-b]pyrazine core contains a chromophore.

Experimental Protocol: HPLC Purity Analysis

Figure 2. HPLC Protocol for Purity Analysis



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Caption: HPLC Protocol for Purity Analysis.

- Sample Preparation: Prepare a stock solution of **5-Bromo-1H-imidazo[4,5-b]pyrazine** at a concentration of 1 mg/mL in a mixture of acetonitrile and water (50:50 v/v). Further dilute as necessary.
- HPLC Conditions:
 - Column: C18, 4.6 x 150 mm, 5 µm.
 - Mobile Phase A: Water with 0.1% Trifluoroacetic Acid (TFA).
 - Mobile Phase B: Acetonitrile with 0.1% TFA.

- Gradient: 10% B to 90% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection: UV at 254 nm.
- Injection Volume: 10 µL.
- Data Analysis: Integrate all peaks and calculate the area percentage of the main peak to determine the purity. The method should be validated according to ICH guidelines.[\[13\]](#)

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.[\[14\]](#)

Rationale for Experimental Choices

- Technique: Attenuated Total Reflectance (ATR) is a convenient technique for solid samples, requiring minimal sample preparation.
- Expected Vibrations: The spectrum will show characteristic absorptions for N-H, C-H (aromatic), C=N, and C-N bonds within the heterocyclic ring system.[\[15\]](#)

Experimental Protocol: FT-IR Analysis

- Sample Preparation: Place a small amount of the solid sample directly on the ATR crystal.
- Instrumentation: Use a standard FT-IR spectrometer equipped with an ATR accessory.
- Data Acquisition:
 - Spectral Range: 4000-400 cm⁻¹.
 - Resolution: 4 cm⁻¹.
 - Number of Scans: 16-32.

- **Data Analysis:** Identify the characteristic absorption bands and compare them with known data for similar structures.

Expected FT-IR Absorption Bands

Wavenumber (cm ⁻¹)	Assignment
3100-3000	C-H stretching (aromatic)
3000-2800	N-H stretching (imidazole)
1650-1500	C=N and C=C stretching
1400-1200	C-N stretching

Single-Crystal X-ray Diffraction

For an unambiguous determination of the three-dimensional molecular structure, including the absolute configuration in chiral molecules, single-crystal X-ray diffraction is the gold standard.

[\[16\]](#)[\[17\]](#)

Rationale for Experimental Choices

Growing a high-quality single crystal is often the most challenging step.[\[18\]](#) Various crystallization techniques should be screened.

Experimental Protocol: Crystallization

- **Solvent Screening:** Test the solubility of the compound in a range of solvents to identify a suitable solvent system for crystallization.
- **Slow Evaporation:**
 - Prepare a nearly saturated solution of the compound in a suitable solvent in a small vial.
 - Cover the vial with a cap containing a small hole to allow for slow evaporation of the solvent.
 - Store the vial in a vibration-free environment.[\[18\]](#)

- Vapor Diffusion:
 - Dissolve the compound in a good solvent and place it in a small, open vial.
 - Place this vial inside a larger, sealed container that contains a poor solvent (anti-solvent) in which the compound is insoluble.
 - The anti-solvent will slowly diffuse into the good solvent, reducing the solubility of the compound and promoting crystallization.[\[16\]](#)
- Crystal Mounting and Data Collection: Once suitable crystals have formed, they can be mounted on a diffractometer for data collection.

Conclusion

The analytical methods detailed in this application note provide a robust framework for the comprehensive characterization of **5-Bromo-1H-imidazo[4,5-b]pyrazine**. By employing a combination of NMR, MS, HPLC, and FT-IR, the identity, structure, and purity of this important synthetic intermediate can be confidently established. For definitive structural proof, single-crystal X-ray diffraction is recommended. The protocols provided herein are intended as a starting point and may require optimization based on the specific instrumentation and sample characteristics.

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